

purity analysis of (-)-Ketoconazole-d3

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Compound Focus: (-)-Ketoconazole-d3

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Foundational Data on Ketoconazole

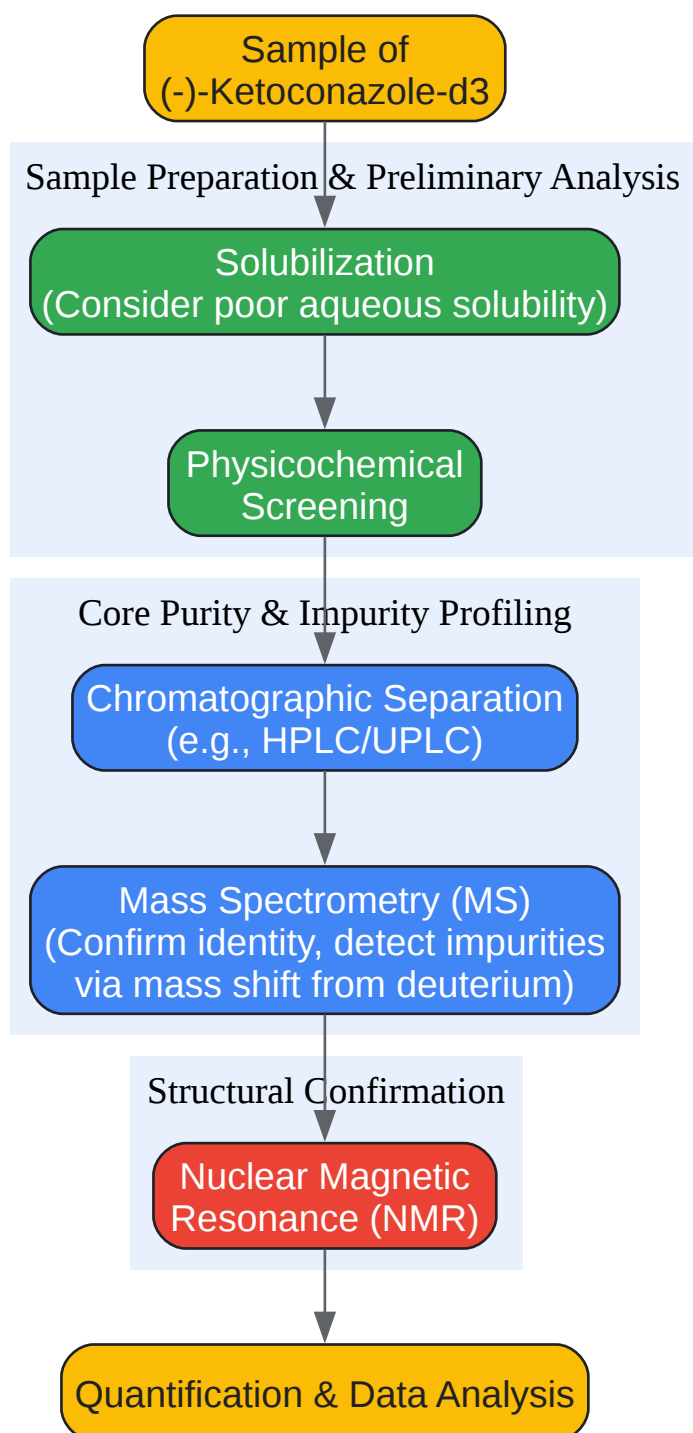
The table below summarizes key physicochemical and pharmacokinetic properties of ketoconazole identified in the search results. This data is crucial for informing the development of purity analysis methods, such as High-Performance Liquid Chromatography (HPLC) [1].

| Property | Description / Value | Relevance to Purity Analysis |
|------------------|------------------------------------------------------------------------------------------|-----------------------------------------------------------------------------------------------------|
| Chemical Formula | $C_{26}H_{28}Cl_2N_4O_4$ [2] | Serves as a reference for the expected structure of the deuterated analog (-)-Ketoconazole-d3. |
| Molar Mass | 531.43 g·mol ⁻¹ [2] | The deuterated form will have a slightly higher mass, which is critical for Mass Spectrometry (MS). |
| Solubility | Poor; 0.006 mg/mL at pH 7.5 [1] | Informs choice of solvent for preparing analytical samples (e.g., may require an organic modifier). |
| Metabolism | Extensive liver metabolism; primary metabolite is N-deacetylketoconazole (M1) [1] | M1 is a key potential impurity to monitor in purity assays. |

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|-----------------|---------------------|-------------------------------------------------------------|
| Protein Binding | 84% to 99% [2] | Important to consider for bioanalytical method development. |

Experimental Pathways & Logical Workflow

Based on the gathered information, a comprehensive purity analysis for **(-)-Ketoconazole-d3** would logically involve several key stages. The following diagram outlines this experimental workflow, from sample preparation to final quantification and structural confirmation.



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Methodological Notes for the Workflow

- **Sample Preparation:** The poor solubility of ketoconazole [1] suggests you will likely need to use an organic solvent (like methanol or acetonitrile) to prepare samples for analysis.

- **Chromatography and Mass Spectrometry:** Using HPLC coupled with Mass Spectrometry (LC-MS) is a powerful approach. You should look for:
 - A single, sharp peak for the parent compound in the chromatogram.
 - The correct mass for the deuterated compound, which will be higher than the standard $531.43 \text{ g}\cdot\text{mol}^{-1}$.
 - The absence of significant peaks for impurities, particularly the non-deuterated form and the primary metabolite **N-deacetylketoconazole (M1)** [1].
- **Nuclear Magnetic Resonance (NMR):** This technique is critical for confirming the successful incorporation of deuterium atoms at the specific positions in the molecule and for assessing stereochemical purity (the "(-)" enantiomer).

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References

1. A Physiologically Based Pharmacokinetic Model of ... [pmc.ncbi.nlm.nih.gov]
2. - Wikipedia Ketoconazole [en.wikipedia.org]

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